

Application Note: Chromatographic Separation of Venlafaxine and Its Metabolites

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Compound of Interest

Compound Name: *Des(1-cyclohexanol) Venlafaxine-d6*

Cat. No.: B589846

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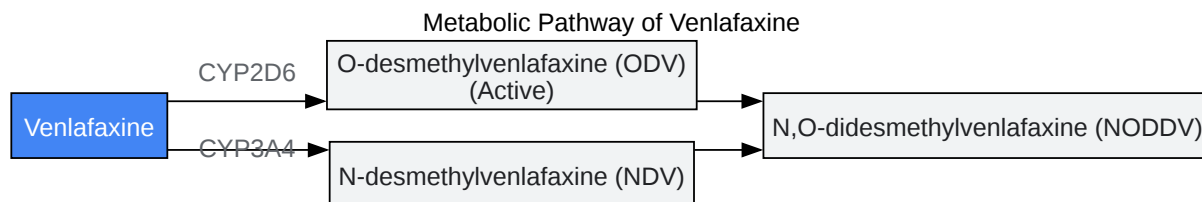
Audience: Researchers, scientists, and drug development professionals.

Introduction

Venlafaxine (VFX) is a widely prescribed serotonin-norepinephrine reuptake inhibitor (SNRI) for the treatment of depression and anxiety disorders. It is extensively metabolized in the liver primarily to O-desmethylvenlafaxine (ODV), which is also pharmacologically active.[1] Other metabolites include N-desmethylvenlafaxine (NDV) and N,O-didesmethylvenlafaxine (NODDV).[2][3] Accurate and reliable quantification of venlafaxine and its metabolites in biological matrices is crucial for therapeutic drug monitoring (TDM), pharmacokinetic studies, and toxicological assessments. This application note provides detailed protocols for the separation and quantification of venlafaxine and its metabolites using various chromatographic techniques.

Metabolic Pathway of Venlafaxine

Venlafaxine undergoes extensive metabolism primarily through the cytochrome P450 (CYP) enzyme system. The major metabolic pathway is O-demethylation by CYP2D6 to form the active metabolite O-desmethylvenlafaxine (ODV). N-demethylation to N-desmethylvenlafaxine (NDV) is a minor pathway mediated by CYP3A4. Further metabolism leads to the formation of N,O-didesmethylvenlafaxine (NODDV).[2][3]



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Caption: Metabolic pathway of Venlafaxine.

Quantitative Data Summary

The following tables summarize the chromatographic conditions and quantitative parameters from various validated methods for the analysis of venlafaxine and its metabolites.

Table 1: HPLC-UV and HPLC-Fluorescence Methods

Parameter	HPLC-UV[1]	HPLC-Fluorescence[4]	HPLC-Fluorescence[5][6]
Column	Not Specified	C18	Agilent Eclipse XDB-C18 (4.6x150 mm, 5 µm)
Mobile Phase	Methanol:Acetonitrile (95:5 v/v) & 0.05 M Ammonium Acetate	Acetonitrile:Buffer (30:70, v/v)	Water (0.05 M NaH ₂ PO ₄):Acetonitrile (72:28)
Flow Rate	Gradient	1.5 mL/min	0.5 mL/min
Detection	UV at 235 nm	Fluorescence (Ex: 227 nm, Em: 300 nm)	Fluorescence (Ex: 276 nm, Em: 598 nm)
Retention Time (min)	ODV: 4.9, VFX: 7.2	Not Specified	ODV: 3.908, VFX: 6.999
Linearity (ng/mL)	Not Specified	20 - 500	10 - 1000
LLOQ (ng/mL)	Not Specified	20	10

Table 2: LC-MS/MS Methods

Parameter	LC-MS/MS Method 1[7]	LC-MS/MS Method 2[8]	UPLC-MS/MS Method[9]
Column	Betasil C18	C18 reverse-phase	ACQUITY UPLC® BEH Shield RP18 (1.7 µm, 100x2.1 mm)
Mobile Phase	Isocratic	A: 0.1% Formic acid in water, B: 0.1% Formic acid in acetonitrile	Water (2 mM ammonium acetate):Acetonitrile (20:80, v/v)
Flow Rate	Not Specified	0.3 - 0.5 mL/min	0.3 mL/min
Detection	ESI+, MRM	ESI+, MRM	ESI+, MRM
MRM Transitions (m/z)	VFX: 278.27 → 121.11, ODV: 264.28 → 107.10	Not Specified	VFX: 278.3 → 121.08, ODV: 264.2 → 107.1
Linearity (ng/mL)	VFX: 3-300, ODV: 6-600	1.0 - 500	Not Specified
LLOQ (ng/mL)	VFX: 3, ODV: 6	1.0	Not Specified

Experimental Protocols

Protocol 1: Sample Preparation using Solid-Phase Extraction (SPE)

This protocol is a general guideline for the extraction of venlafaxine and its metabolites from plasma or serum using SPE.[7][10]

Materials:

- C8 or mixed-mode cation exchange SPE cartridges
- Methanol

- Water (deionized)
- Weak organic solvent (e.g., 5% methanol in water)
- Elution solvent (e.g., 5% ammonium hydroxide in methanol)
- Nitrogen evaporator
- Vortex mixer
- Centrifuge

Procedure:

- Conditioning: Condition the SPE cartridge with 1 mL of methanol followed by 1 mL of water.
- Loading: To 500 µL of plasma or serum, add the internal standard and vortex. Load the sample onto the conditioned SPE cartridge.
- Washing: Wash the cartridge with 1 mL of a weak organic solvent to remove interferences.
- Elution: Elute the analytes with 1 mL of the elution solvent.
- Evaporation: Evaporate the eluate to dryness under a gentle stream of nitrogen.
- Reconstitution: Reconstitute the residue in a suitable volume (e.g., 100 µL) of the initial mobile phase.

Protocol 2: Sample Preparation using Liquid-Liquid Extraction (LLE)

This protocol outlines a general LLE procedure for extracting venlafaxine and its metabolites.^[4]

Materials:

- Extraction solvent (e.g., a mixture of isoamyl alcohol and hexane)
- Internal standard solution

- Vortex mixer
- Centrifuge
- Nitrogen evaporator

Procedure:

- **Sample Aliquoting:** Pipette a known volume of the biological sample (e.g., serum) into a clean centrifuge tube.
- **Internal Standard Addition:** Add a precise volume of the internal standard solution to the sample.
- **Extraction:** Add the extraction solvent, vortex vigorously for a specified time, and then centrifuge to separate the layers.
- **Solvent Transfer:** Carefully transfer the organic layer to a new tube.
- **Evaporation:** Evaporate the solvent to dryness under a stream of nitrogen.
- **Reconstitution:** Reconstitute the dried extract in a specific volume of the mobile phase before injection into the chromatographic system.

Protocol 3: HPLC-Fluorescence Analysis

This protocol is based on a validated method for the simultaneous determination of venlafaxine and O-desmethylenlafaxine in human plasma.^{[5][6]}

Instrumentation:

- High-Performance Liquid Chromatography (HPLC) system with a fluorescence detector.
- Agilent Eclipse XDB-C18 column (4.6 × 150 mm, 5 µm).

Chromatographic Conditions:

- **Mobile Phase:** A mixture of water containing sodium dihydrogen phosphate (0.05 mol/L) and acetonitrile (72:28).

- Flow Rate: 0.5 mL/min.
- Column Temperature: 30°C.
- Injection Volume: 10 µL.
- Fluorescence Detection: Excitation wavelength of 276 nm and an emission wavelength of 598 nm.

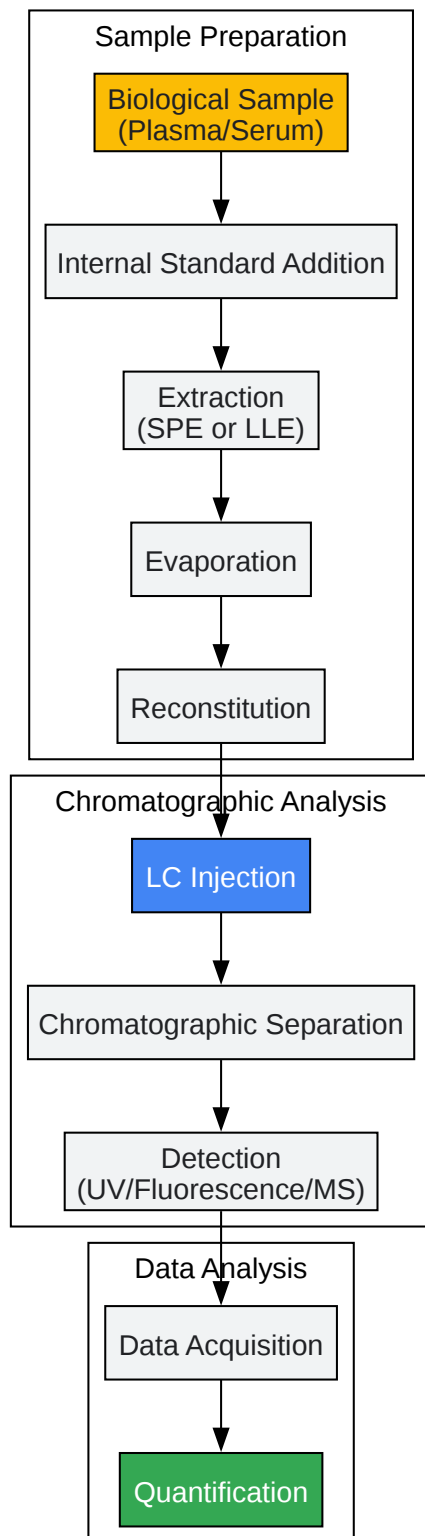
Procedure:

- Prepare the mobile phase and degas it.
- Equilibrate the HPLC system with the mobile phase until a stable baseline is achieved.
- Inject the prepared samples (standards, quality controls, and unknowns).
- Record the chromatograms and integrate the peaks for venlafaxine and O-desmethyivenlafaxine.
- Construct a calibration curve by plotting the peak area ratio of the analyte to the internal standard against the concentration.
- Determine the concentrations of the analytes in the unknown samples from the calibration curve.

Experimental Workflow

The following diagram illustrates a typical workflow for the analysis of venlafaxine and its metabolites in a biological sample.

General Experimental Workflow

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Caption: General experimental workflow for analysis.

Enantioselective Separation

Venlafaxine is a chiral drug, and its enantiomers exhibit different pharmacological activities.^[2] Enantioselective separation is important for detailed pharmacokinetic and pharmacodynamic studies. Micellar electrokinetic chromatography (MEKC) coupled with tandem mass spectrometry has been successfully used for the simultaneous enantioseparation of venlafaxine and O-desmethylvenlafaxine.^{[11][12]}

Table 3: MEKC-MS/MS Conditions for Enantioselective Separation^[11]

Parameter	Condition
Capillary	60 cm long (375 µm O.D., 50 µm I.D.) fused silica
Buffer	20 mM NH ₄ OAc + 25 mM TEA, pH 8.5, 25 mM poly-L,L-SULA
Applied Voltage	+20 kV
Injection	5 mbar, 100 s
Sheath Liquid	MeOH/H ₂ O (80/20, v/v), 5 mM NH ₄ OAc, pH 6.8
Detection	ESI-MS/MS
MRM Transitions (m/z)	ODV: 264.2 → 58.1, VFX: 278.2 → 58.1

This method achieved baseline separation of both ODV and VFX enantiomers in approximately 15 minutes.^[11]

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